

An In-Depth Technical Guide to the Spectroscopic Interpretation of 3-Methoxybenzofuran

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Compound of Interest

Compound Name: *Benzofuran, 3-methoxy-*

CAS No.: 63923-68-2

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Abstract

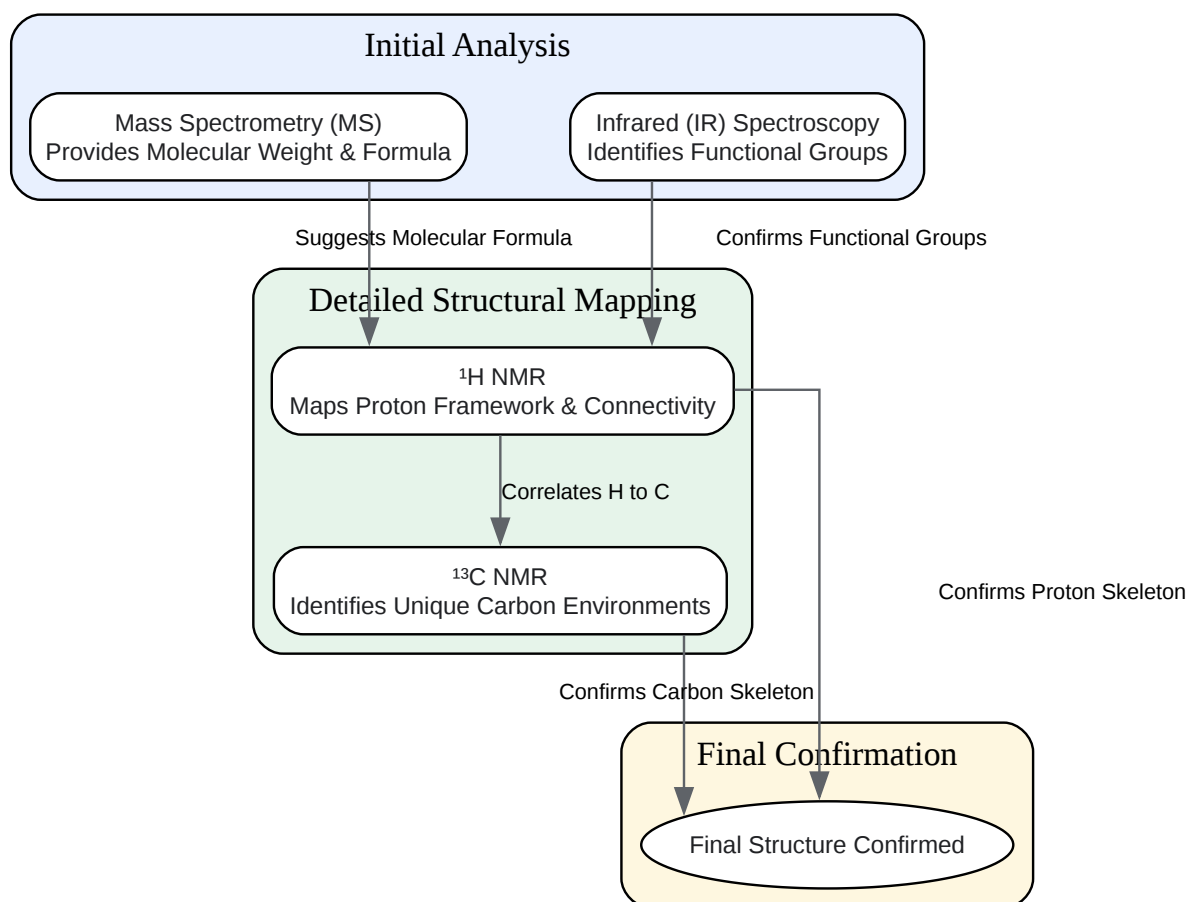
This guide provides a comprehensive analysis of the spectroscopic data for 3-methoxybenzofuran, a key heterocyclic compound with applications in organic synthesis and medicinal chemistry. By leveraging a multi-technique approach—encompassing Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy—we present a detailed framework for the unequivocal structural elucidation of this molecule. This document is intended for researchers, scientists, and professionals in drug development who rely on robust analytical methodologies for compound characterization. Each section delves into the theoretical underpinnings of the spectral features, offers a causal explanation for experimental observations, and is supported by data and established protocols.

Introduction: The Analytical Imperative for 3-Methoxybenzofuran

3-Methoxybenzofuran is a substituted benzofuran derivative. The benzofuran scaffold is a privileged structure in numerous biologically active compounds and natural products. Accurate and unambiguous confirmation of the substitution pattern and overall structure is paramount for any research and development endeavor. Spectroscopic analysis provides a non-destructive, detailed view into the molecular architecture, making it an indispensable tool. This guide will systematically deconstruct the ^1H NMR, ^{13}C NMR, Mass, and IR spectra to build a cohesive and validated structural assignment for 3-methoxybenzofuran.

Workflow for Spectroscopic Structural Elucidation

The logical flow for analyzing an unknown compound, or confirming a synthesized one like 3-methoxybenzofuran, follows a synergistic path where each technique provides a unique piece of the puzzle.



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Caption: Workflow for structural elucidation.

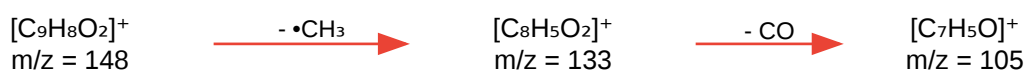
Mass Spectrometry (MS) Analysis: The Molecular Blueprint

Mass spectrometry is the first port of call, providing the molecular weight of the compound and clues to its fragmentation pattern, which aids in structural confirmation. For 3-methoxybenzofuran ($C_9H_8O_2$), the expected exact mass is 148.05 g/mol .[1][2]

Data Summary:

m/z (charge-to-mass ratio)	Interpretation
148	Molecular Ion (M^+)
133	Loss of a methyl group ($\bullet CH_3$)
105	Loss of a carbonyl group (CO) from the m/z 133 fragment

Interpretation: The presence of a strong molecular ion peak at m/z 148 confirms the molecular weight of the compound. The key fragmentation is the loss of a methyl radical ($\bullet CH_3$, 15 Da) from the methoxy group to yield a stable cation at m/z 133. This is a characteristic fragmentation for methoxy-substituted aromatic compounds. Subsequent loss of a neutral carbon monoxide molecule (CO, 28 Da) is also a common fragmentation pathway for furan-containing ring systems, leading to the fragment at m/z 105.

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Caption: Key MS fragmentation pathway.

Infrared (IR) Spectroscopy: Functional Group Fingerprinting

IR spectroscopy is used to identify the functional groups present in a molecule. The spectrum of 3-methoxybenzofuran will be dominated by absorptions corresponding to the aromatic ring, the ether linkage, and the C-H bonds.

Data Summary:

Wavenumber (cm ⁻¹)	Bond	Functional Group
~3050	C-H stretch	Aromatic
~2950, ~2850	C-H stretch	-OCH ₃ (Alkyl)
~1600, ~1500	C=C stretch	Aromatic Ring
~1250	C-O stretch	Aryl-O (Ether)
~1050	C-O stretch	O-CH ₃ (Ether)

Interpretation: The presence of peaks just above 3000 cm⁻¹ is characteristic of aromatic C-H stretching.[3] The peaks just below 3000 cm⁻¹ confirm the presence of the aliphatic C-H bonds of the methoxy group.[3] The sharp peaks in the 1600-1500 cm⁻¹ region are diagnostic for the carbon-carbon double bond stretching within the aromatic benzofuran ring system.[4] Crucially, the strong absorptions in the 1250-1050 cm⁻¹ region are indicative of the C-O stretching vibrations of the aryl ether and alkyl ether components of the methoxy group, a key feature of the target molecule.[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structure

NMR spectroscopy provides the most detailed information about the structure of a molecule, revealing the chemical environment of each proton and carbon atom.

¹H NMR Spectroscopy Analysis

The proton NMR spectrum allows us to determine the number of different types of protons, their connectivity, and their electronic environment.

Data Summary (Predicted, in CDCl₃):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.60	d	1H	H-4 or H-7
~7.50	s	1H	H-2
~7.30 - 7.15	m	3H	Remaining Aromatic H's
3.90	s	3H	-OCH ₃

Interpretation:

- Aromatic Region (δ 7.60-7.15 ppm): The complex pattern in this region is characteristic of the four protons on the benzene portion of the benzofuran ring. The exact shifts and coupling constants depend on the specific electronic effects of the fused furan ring and the methoxy group.
- Furan Proton (δ ~7.50 ppm): A key signal is the singlet corresponding to the proton at the C2 position. Its singlet nature arises from the absence of adjacent protons to couple with.
- Methoxy Protons (δ 3.90 ppm): The sharp singlet integrating to three protons at approximately 3.90 ppm is the definitive signal for the methoxy group (-OCH₃). Its chemical shift is in the expected range for a methoxy group attached to an unsaturated system.[\[5\]](#)

Caption: Structure of 3-methoxybenzofuran with proton assignments.

¹³C NMR Spectroscopy Analysis

The ¹³C NMR spectrum reveals the number of chemically distinct carbon atoms in the molecule.

Data Summary (Predicted, in CDCl₃):

Chemical Shift (δ , ppm)	Assignment	Causality
~155	C-7a	Quaternary carbon at the ring junction, deshielded by oxygen.
~145	C-3	Carbon bearing the methoxy group, strongly deshielded.
~140	C-2	Olefinic carbon in the furan ring.
~130	C-3a	Quaternary carbon at the ring junction.
~124	C-5	Aromatic CH.
~122	C-6	Aromatic CH.
~120	C-4	Aromatic CH.
~111	C-7	Aromatic CH, shielded by ortho-oxygen.
~60	-OCH ₃	Methoxy carbon, in a typical range for sp ³ carbons bonded to oxygen. [6]

Interpretation: The spectrum shows nine distinct signals, corresponding to the nine unique carbon atoms in 3-methoxybenzofuran. The downfield shifts of C-3, C-7a, and C-2 are characteristic of carbons bonded to oxygen or participating in a double bond within the heterocyclic ring. The signal around 60 ppm is a hallmark of the methoxy group's carbon atom.

Experimental Protocols

To ensure data integrity and reproducibility, the following standardized protocols are recommended.

NMR Sample Preparation and Acquisition

- Sample Preparation: Accurately weigh approximately 5-10 mg of 3-methoxybenzofuran.

- **Dissolution:** Dissolve the sample in ~0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal reference standard.
- **Transfer:** Transfer the solution to a clean, dry 5 mm NMR tube.
- **Instrumentation:** Acquire spectra on a 400 MHz (or higher) NMR spectrometer.[7]
- **^1H NMR Acquisition:** Acquire proton spectra using a standard single-pulse sequence. Key parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans.
- **^{13}C NMR Acquisition:** Acquire carbon spectra using a proton-decoupled pulse sequence. A larger number of scans (e.g., 1024 or more) will be necessary due to the lower natural abundance of ^{13}C .

Mass Spectrometry (GC-MS)

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a volatile solvent like dichloromethane or ethyl acetate.
- **Instrumentation:** Use a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an electron ionization (EI) source.
- **GC Separation:** Inject 1 μL of the solution onto a suitable capillary column (e.g., DB-5ms). Use a temperature program that allows for the elution of the compound, for example, starting at 100°C and ramping to 280°C .
- **MS Detection:** Set the EI source to 70 eV. Acquire mass spectra across a range of m/z 40-400.

Infrared Spectroscopy (ATR-FTIR)

- **Instrumentation:** Use a Fourier-Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.[5]
- **Background Scan:** Record a background spectrum of the clean, empty ATR crystal.
- **Sample Application:** Place a small amount of the solid 3-methoxybenzofuran directly onto the ATR crystal and apply pressure to ensure good contact.

- Acquisition: Collect the spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1} .^[5]

Conclusion: A Synergistic Confirmation

The combined application of MS, IR, and NMR spectroscopy provides an unassailable structural confirmation of 3-methoxybenzofuran. Mass spectrometry establishes the correct molecular formula. Infrared spectroscopy confirms the presence of the key ether and aromatic functional groups. Finally, ^1H and ^{13}C NMR spectroscopy provide a detailed map of the proton and carbon skeletons, respectively, allowing for the precise assignment of every atom in the molecule. This multi-faceted analytical approach exemplifies a robust and trustworthy methodology essential for modern chemical research and development.

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